

Safe Disposal of (2R)-2-phenylbutan-2-ol: A Procedural Guide

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Compound of Interest

Compound Name: (2R)-2-phenylbutan-2-ol

Cat. No.: B15391634

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This document provides a comprehensive, step-by-step guide for the safe disposal of **(2R)-2-phenylbutan-2-ol**, a flammable and potentially hazardous organic compound. Adherence to these procedures is essential to mitigate risks and ensure compliance with regulatory standards.

Immediate Safety and Handling Precautions

(2R)-2-phenylbutan-2-ol is classified as a flammable liquid and is harmful if swallowed or inhaled, causing skin and respiratory irritation.^[1] Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood, especially when working with volumes greater than 500 milliliters.^[2] Personal Protective Equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat, must be worn at all times. Keep the compound away from heat, sparks, open flames, and other ignition sources.^[1]

Quantitative Data Summary

The following table summarizes key safety and physical data for compounds similar to **(2R)-2-phenylbutan-2-ol**, providing a basis for safe handling and disposal procedures.

Property	Value	Source
Flash Point	195°F (90.5°C)	ChemBK[3]
Boiling Point	107-108 °C/20 mmHg	ChemBK[3]
Density	0.977 g/mL at 25 °C	ChemBK[3]
Molecular Weight	150.22 g/mol	PubChem[4]

Step-by-Step Disposal Protocol

The disposal of **(2R)-2-phenylbutan-2-ol** must comply with local, regional, and national hazardous waste regulations.[5] Under no circumstances should this chemical be disposed of down the drain.[2][6]

1. Waste Identification and Segregation:

- Clearly label a dedicated waste container for **(2R)-2-phenylbutan-2-ol** with its full chemical name and associated hazard symbols (e.g., flammable, irritant).
- Segregate this waste from other chemical waste streams, especially from oxidizing agents, to prevent dangerous reactions.[6]

2. Waste Collection and Storage:

- Collect the waste in a compatible, properly sealed container. Avoid using metal containers where possible; if unavoidable, ensure they are properly bonded and grounded.[2]
- Store the waste container in a cool, dry, and well-ventilated area designated for hazardous waste storage.[6] This area should be away from ignition sources and incompatible materials.[2][6]

3. Arrange for Professional Disposal:

- Contact your institution's Environmental Health & Safety (EH&S) department or a certified hazardous waste disposal company to schedule a pickup.

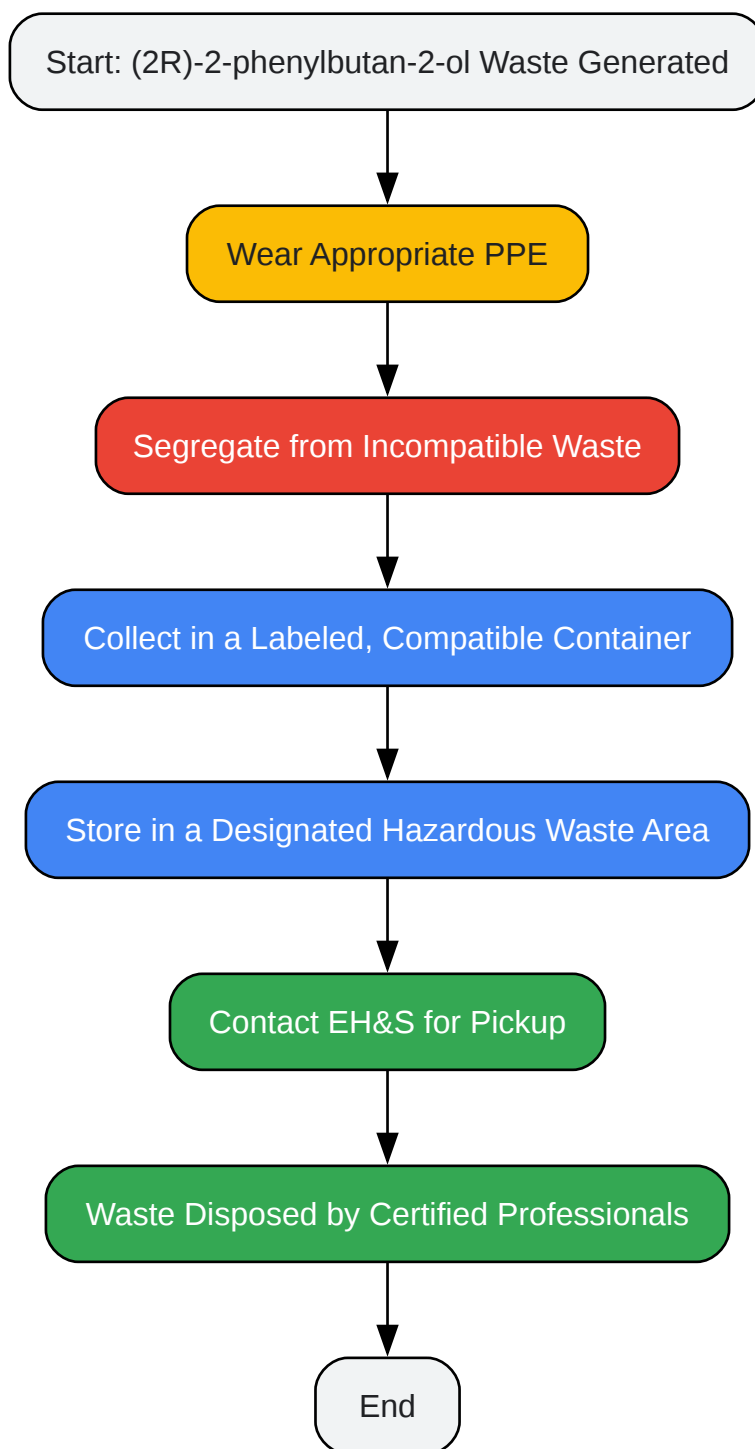
- Provide them with an accurate description of the waste, including its composition and volume.

4. Spill Management:

- In the event of a small spill, absorb the material with an inert absorbent such as sand, silica gel, or a universal binder.^[5]
- Collect the contaminated absorbent material into a sealed container and dispose of it as hazardous waste.
- For large spills, evacuate the area and contact your institution's emergency response team.^[2]

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **(2R)-2-phenylbutan-2-ol**.



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Caption: Workflow for the safe disposal of **(2R)-2-phenylbutan-2-ol**.

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References

- 1. bg.cpachem.com [bg.cpachem.com]
- 2. ehs.stanford.edu [ehs.stanford.edu]
- 3. chembk.com [chembk.com]
- 4. (2R)-2-phenylbutan-2-ol | C₁₀H₁₄O | CID 5325941 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. fishersci.com [fishersci.com]
- 6. collectandrecycle.com [collectandrecycle.com]
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